

In-Depth Technical Guide: CAS Number 96488-58-3

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Compound of Interest

Compound Name: 7-Methyloct-7-EN-1-YN-4-OL

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For the attention of: Researchers, scientists, and drug development professionals

Subject: Physicochemical Properties and Current Research Status of **7-Methyloct-7-en-1-yn-4-ol**

This document provides a concise technical overview of the chemical compound associated with CAS number 96488-58-3, identified as **7-Methyloct-7-en-1-yn-4-ol**. All available quantitative data has been compiled and presented in a structured format. It is important to note that, following a comprehensive search of scientific literature and patent databases, there is a significant lack of publicly available information regarding the biological activity, mechanism of action, and specific experimental applications of this compound.

Core Compound Information

The compound registered under CAS number 96488-58-3 is **7-Methyloct-7-en-1-yn-4-ol**. Its fundamental properties, derived from established chemical databases, are summarized below.

Table 1: Chemical Identification



Identifier	Value	
CAS Number	96488-58-3	
IUPAC Name	7-methyloct-7-en-1-yn-4-ol[1]	
Molecular Formula	C ₉ H ₁₄ O[<u>1</u>]	
InChI	InChI=1S/C9H14O/c1-4-5-9(10)7-6-8(2)3/h1,9- 10H,2,5-7H2,3H3[1]	
InChlKey	UXSZMEZYKBWHIC-UHFFFAOYSA-N[1]	
Canonical SMILES	CC(=C)CCC(CC#C)O[1]	

Table 2: Physicochemical Properties

Property	- Value	Source
Molecular Weight	138.21 g/mol	PubChem[1]
Exact Mass	138.104465066 Da	PubChem[1]
XLogP3-AA	2.3	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	1	PubChem
Rotatable Bond Count	4	PubChem
Topological Polar Surface Area	20.2 Ų	PubChem[1]
Heavy Atom Count	10	PubChem

Experimental Data and Protocols

A thorough review of scientific literature reveals a notable absence of published experimental studies, including detailed protocols, for **7-Methyloct-7-en-1-yn-4-ol**. There are no available data on its synthesis, biological evaluation, or mechanism of action. Consequently, information regarding its potential applications in drug development or as a research tool is currently unavailable.



Signaling Pathways and Mechanism of Action

There is no information in the public domain describing the interaction of **7-Methyloct-7-en-1-yn-4-ol** with any biological signaling pathways. Without experimental data, it is not possible to propose a mechanism of action or create any visualizations of its biological interactions.

Logical Workflow for Compound Characterization

In the absence of existing data, a logical workflow for the initial characterization of a novel compound like **7-Methyloct-7-en-1-yn-4-ol** would typically involve the following stages.



General Workflow for Novel Compound Characterization Synthesis and Purification Structural Elucidation (NMR, MS, etc.) Physicochemical Characterization (Solubility, Stability) In Vitro Screening (Target Identification, Cytotoxicity) Mechanism of Action Studies In Vivo Efficacy and Toxicity Studies Lead Optimization

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Caption: A generalized workflow for the characterization of a novel chemical entity.

Conclusion

While the fundamental chemical properties of CAS number 96488-58-3, **7-Methyloct-7-en-1-yn-4-ol**, are defined, it remains an uncharacterized compound in the context of biological and pharmacological research. For professionals in drug development and scientific research, this



compound represents a novel chemical space with unexplored potential. Further investigation, beginning with synthesis and basic biological screening, would be required to ascertain any therapeutic or research value.

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References

- 1. 7-Methyloct-7-en-1-yn-4-ol | C9H14O | CID 13968541 PubChem [pubchem.ncbi.nlm.nih.gov]
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